

# Personal protective equipment for handling 17-Hydroxy sprengerinin C

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## Compound of Interest

Compound Name: 17-Hydroxy sprengerinin C

Cat. No.: B2633744

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## Essential Safety and Handling Guide for 17 $\alpha$ -Hydroxyprogesterone

This guide provides critical safety, handling, and disposal information for laboratory personnel working with 17 $\alpha$ -Hydroxyprogesterone. The following procedures are designed to ensure a safe laboratory environment and proper management of this compound.

Chemical Identifier:

- Name: 17 $\alpha$ -Hydroxyprogesterone
- Synonyms: 17 $\alpha$ -Hydroxy-4-pregnene-3,20-dione, NSC 15468, 17-OHP[1][2]
- CAS Number: 68-96-2[1][2]

## Hazard Identification and Personal Protective Equipment (PPE)

17 $\alpha$ -Hydroxyprogesterone is classified as a hazardous substance. All personnel must adhere to the following PPE requirements to minimize exposure risk.

Summary of Hazards:

| Hazard Statement                                      | Classification             |
|-------------------------------------------------------|----------------------------|
| H315: Causes skin irritation                          | Skin Irritant              |
| H319: Causes serious eye irritation                   | Eye Irritant               |
| H335: May cause respiratory irritation                | Respiratory Tract Irritant |
| H360: May damage fertility or the unborn child        | Reproductive Toxicity      |
| H411: Toxic to aquatic life with long lasting effects | Chronic Aquatic Toxicity   |

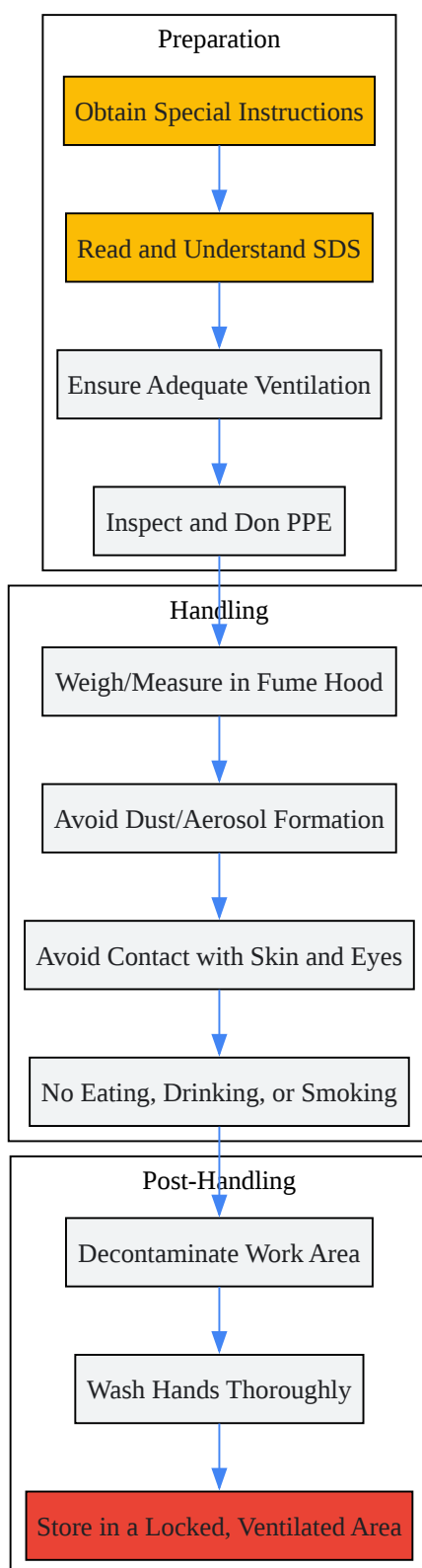
Required Personal Protective Equipment (PPE):

| Protection Type | Specification                                                                                                                                                                    |
|-----------------|----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Eye/Face        | Safety glasses with side-shields conforming to NIOSH (US) or EN 166 (EU) standards. Tightly fitting safety goggles are also recommended.[3]<br>[4]                               |
| Skin            | Impervious, chemical-resistant gloves (inspected prior to use). Fire/flammable resistant and impervious clothing. Lab coat.[4]                                                   |
| Respiratory     | Use only in a well-ventilated area or under a laboratory fume hood.[1][3] If exposure limits are exceeded, a full-face respirator with appropriate cartridges should be used.[4] |

## Operational and Handling Protocols

Strict adherence to the following operational procedures is mandatory to ensure safety and prevent contamination.

Handling Workflow:



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Caption: A stepwise workflow for the safe handling of 17α-Hydroxyprogesterone.

## First Aid Procedures:

| Exposure Route | First Aid Measures                                                                                                                                                                     |
|----------------|----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Inhalation     | Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention. <a href="#">[1]</a> <a href="#">[3]</a>   |
| Skin Contact   | Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical advice if irritation occurs. <a href="#">[1]</a>  |
| Eye Contact    | Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present. Seek immediate medical attention from an ophthalmologist. <a href="#">[1]</a> |
| Ingestion      | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[3]</a>       |

## Experimental Protocols: Sample Preparation

The following outlines a general procedure for preparing standard solutions of 17 $\alpha$ -Hydroxyprogesterone for experimental use, based on common laboratory practices.

## Stock and Working Solution Preparation:

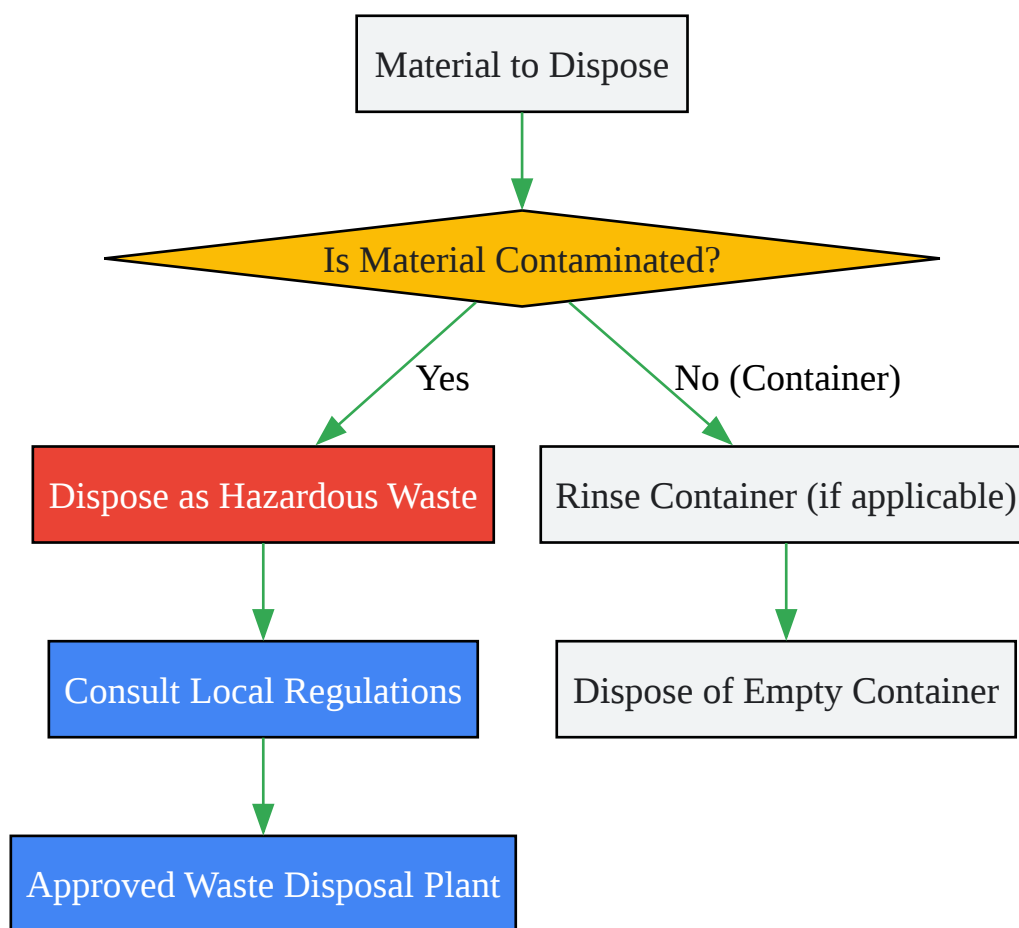
- Stock Solution (1 mg/mL):
  - Prepare in methanol.
  - Store at -20°C for up to 6 months.[\[5\]](#)
- Working Standard Solutions:

- Prepare by diluting the stock solution with deionized water to the desired lower concentrations.[5]
- Store in a refrigerator for up to one month.[5]

## Disposal Plan

Proper disposal of 17 $\alpha$ -Hydroxyprogesterone and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

Disposal Decision Tree:



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Caption: A decision-making diagram for the proper disposal of 17 $\alpha$ -Hydroxyprogesterone waste.

#### Disposal Guidelines:

- Waste material must be disposed of in accordance with national and local regulations.
- Dispose of contents and container to an approved waste disposal plant.[1]
- Avoid release to the environment and collect any spillage.

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- To cite this document: BenchChem. [Personal protective equipment for handling 17-Hydroxy sprengerinin C]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2633744#personal-protective-equipment-for-handling-17-hydroxy-sprengerinin-c]

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